

Developing EPAC antagonists from benzisoxazole scaffolds

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Compound of Interest

Compound Name: 2-(Benzo[d]isoxazol-6-yl)propan-1-amine

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Application Notes & Protocols

Topic: Developing EPAC Antagonists from Benzisoxazole Scaffolds Audience: Researchers, scientists, and drug development professionals.

Abstract

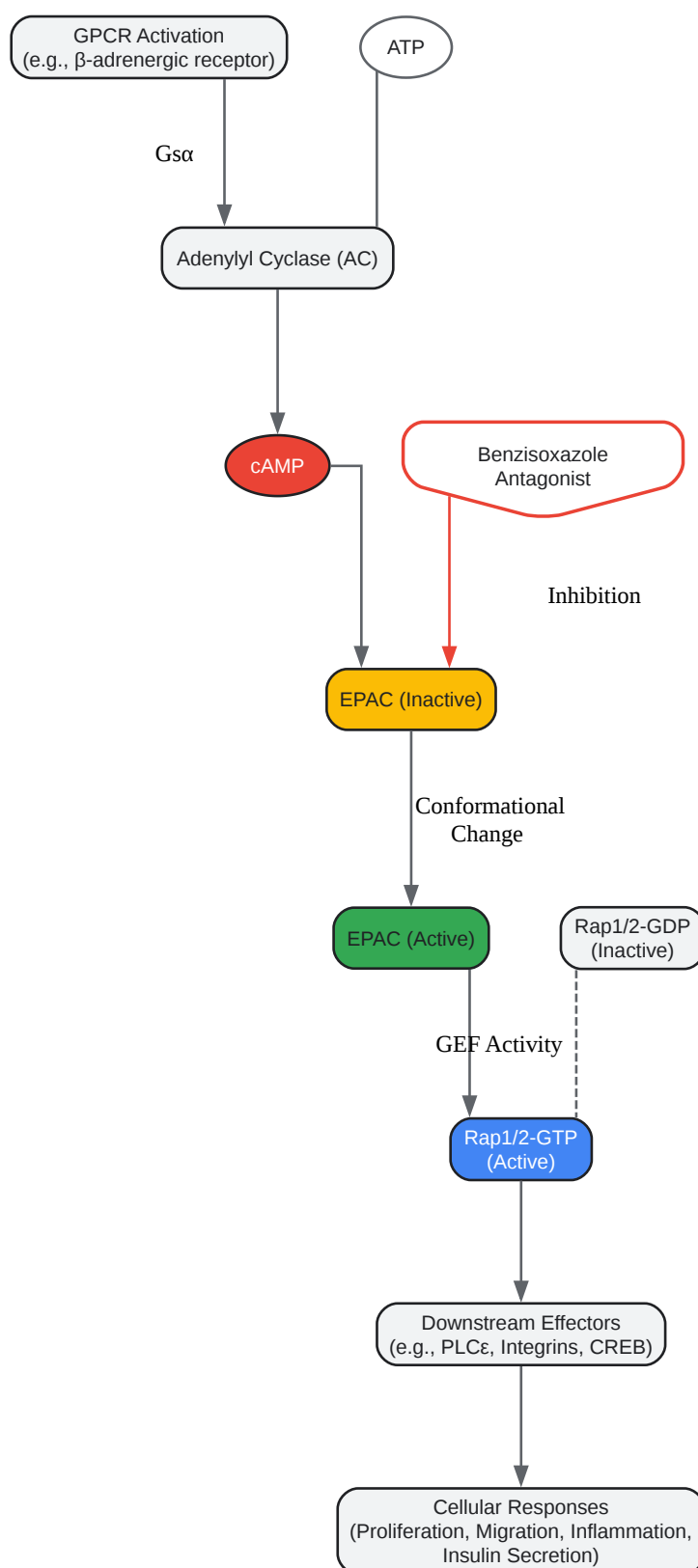
This guide provides a comprehensive framework for the identification and characterization of novel Exchange Protein Directly Activated by cAMP (EPAC) antagonists derived from benzisoxazole and related isoxazole scaffolds. As critical mediators of cAMP signaling, EPAC isoforms 1 and 2 represent promising therapeutic targets for a range of human diseases, including cancer, cardiovascular disorders, and inflammatory conditions.^{[1][2]} The benzisoxazole core, an evolution of the initial isoxazole-based high-throughput screening hit ESI-09, offers a privileged scaffold for developing potent and selective modulators.^{[3][4]} We present a logically structured assay cascade, from primary biochemical screens to cell-based validation of downstream signaling. Each section provides not only step-by-step protocols but also the scientific rationale behind the experimental design, ensuring a self-validating and robust drug discovery workflow.

Introduction: Targeting the EPAC Signaling Axis

The EPAC Signaling Pathway: A Key Therapeutic Target

Cyclic adenosine monophosphate (cAMP) is a ubiquitous second messenger that, until the discovery of EPAC, was thought to act primarily through Protein Kinase A (PKA).^{[5][6]} EPAC proteins (EPAC1 and EPAC2) function as guanine nucleotide exchange factors (GEFs) for the Ras-like small GTPases, Rap1 and Rap2.^{[5][6][7]} Upon binding cAMP, EPAC undergoes a conformational change that relieves autoinhibition, activating its GEF domain and catalyzing the exchange of GDP for GTP on Rap proteins.^{[5][8]} This activation triggers a cascade of downstream cellular events, including integrin-mediated cell adhesion, regulation of calcium homeostasis, gene transcription, and cell proliferation and migration.^{[6][9]}

The distinct expression patterns and functions of EPAC1 and EPAC2 underscore their importance as drug targets. EPAC1 is widely expressed and implicated in vascular inflammation and cardiac remodeling, while EPAC2 is more prominent in the central nervous system and pancreas, where it regulates insulin secretion.^{[1][6]} Dysregulation of EPAC signaling is linked to numerous pathologies, making the development of isoform-specific antagonists a highly sought-after therapeutic strategy.^{[1][2][10]}



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Caption: The EPAC signaling cascade and point of inhibition.

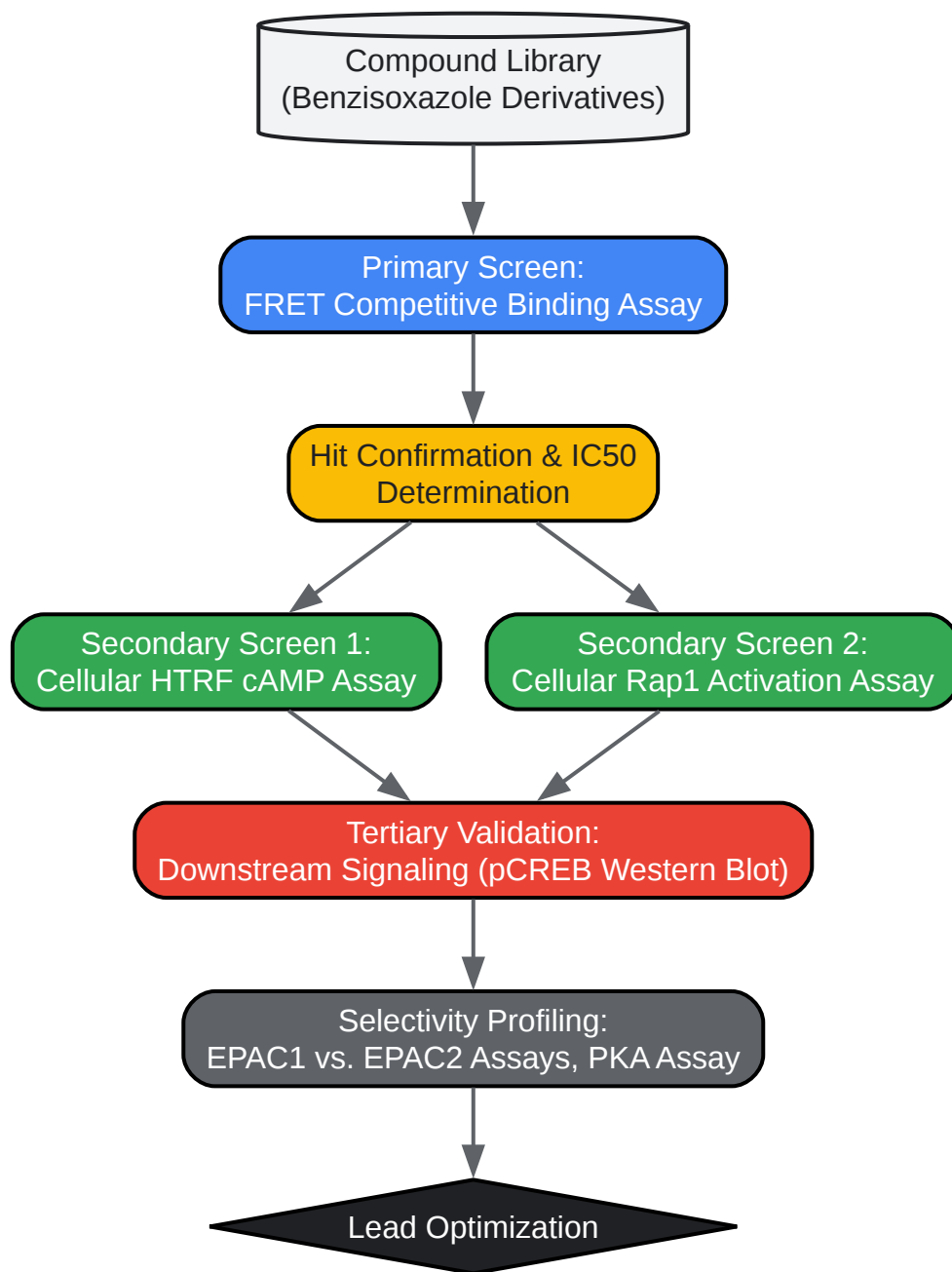
The Benzisoxazole Scaffold in EPAC Antagonist Design

The journey towards benzisoxazole-based EPAC antagonists began with the identification of the isoxazole-containing compound ESI-09 from a high-throughput screen.^[7]^[11] ESI-09 was found to be a competitive inhibitor of cAMP binding to both EPAC1 and EPAC2.^[6]^[11] Subsequent structure-activity relationship (SAR) studies focused on modifying the isoxazole ring and its substituents to enhance potency and selectivity.^[3]^[7]^[12]

These optimization efforts revealed that fusing a phenyl ring to the isoxazole core, creating a benzisoxazole scaffold, could be well-tolerated and lead to potent antagonists.^[3]^[4] These analogues, such as the 2-(benzo[d]isoxazol-3-yl)-2-oxo-N-phenylacetohydrazonoyl cyanides, maintain the critical pharmacophoric elements while allowing for diverse substitutions to explore the hydrophobic binding pocket of the EPAC cAMP-binding domain.^[3]^[11] This work has produced compounds with low micromolar inhibitory activities against both EPAC1 and EPAC2, serving as valuable pharmacological tools and starting points for further therapeutic development.^[3]

An Integrated Assay Cascade for Antagonist Development

A tiered approach is essential for the efficient discovery and validation of EPAC antagonists. Our proposed workflow progresses from a high-throughput biochemical assay to more complex, lower-throughput cellular assays that confirm on-target activity and downstream functional consequences.



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Caption: A hierarchical workflow for EPAC antagonist screening.

Protocol: Primary Biochemical Screening

Principle: FRET-Based Competitive Binding Assay

The foundational step in identifying direct EPAC binders is a high-throughput biochemical assay. A fluorescence resonance energy transfer (FRET)-based competitive binding assay is a

robust method for this purpose.^[6] This assay utilizes a fluorescent cAMP analog, such as 8-NBD-cAMP, which binds to the EPAC cAMP-binding domain. Test compounds that bind to the same site will displace 8-NBD-cAMP, leading to a measurable decrease in its fluorescence. This assay directly measures the ability of a compound to compete with cAMP, providing a quantitative measure of binding affinity (IC₅₀).^[6]^[13]

Protocol: EPAC Competitive Binding Assay with 8-NBD-cAMP

This protocol is adapted for a 384-well plate format suitable for high-throughput screening (HTS).

Materials:

- Purified recombinant full-length EPAC1 or EPAC2 protein
- 8-NBD-cAMP (8-(2-[7-Nitro-4-benzofurazanyl]aminoethylthio)adenosine-3',5'-cyclic monophosphate)
- Assay Buffer: 20 mM HEPES (pH 7.4), 150 mM NaCl, 1 mM DTT, 0.01% Triton X-100
- Benzisoxazole compound library dissolved in DMSO
- 384-well black, low-volume microplates
- Fluorescence plate reader

Procedure:

- **Compound Plating:** Dispense 100 nL of test compounds from the benzisoxazole library (typically at a 10 mM stock concentration in DMSO) into the wells of a 384-well plate. For dose-response curves, perform serial dilutions. Include DMSO-only wells for negative controls (0% inhibition) and wells with a known inhibitor (e.g., ESI-09) for positive controls.
- **Protein Preparation:** Prepare a solution of EPAC1 or EPAC2 protein in Assay Buffer. The final concentration should be empirically determined but is typically in the low nanomolar range.

- **Reagent Addition:** Add 10 μ L of the EPAC protein solution to each well containing the test compounds.
- **Incubation:** Gently mix the plate and incubate for 15 minutes at room temperature to allow for compound-protein binding.
- **Fluorescent Probe Addition:** Prepare a solution of 8-NBD-cAMP in Assay Buffer. The final concentration should be at its K_d for the specific EPAC isoform.
- **Final Reaction:** Add 10 μ L of the 8-NBD-cAMP solution to each well. The final volume is now 20 μ L.
- **Final Incubation:** Incubate the plate for 30 minutes at room temperature, protected from light.
- **Data Acquisition:** Read the fluorescence intensity on a plate reader with excitation at 485 nm and emission at 535 nm.
- **Data Analysis:** Calculate the percent inhibition for each compound relative to the DMSO controls. Plot dose-response curves for active compounds and determine IC_{50} values using a non-linear regression model.

Protocols: Secondary Cellular Assays

Compounds that demonstrate direct binding in the primary screen must be validated for their ability to function in a cellular context.

Principle: HTRF for Intracellular cAMP Measurement

To confirm that the antagonist can effectively counter cAMP production in cells, a Homogeneous Time-Resolved Fluorescence (HTRF) assay is employed. This is a competitive immunoassay where free cAMP produced by cells competes with a d2-labeled cAMP tracer for binding to an anti-cAMP antibody labeled with a Europium cryptate.^{[14][15]} When the antibody and tracer are in close proximity, a FRET signal is generated. An increase in cellular cAMP (e.g., stimulated by forskolin) displaces the tracer, leading to a decrease in the FRET signal.^{[15][16]} A successful antagonist will prevent this decrease.

Protocol: Cellular HTRF cAMP Assay

Materials:

- HEK293 cells (or other relevant cell line)
- Cell culture medium, PBS, and trypsin
- Forskolin (adenylyl cyclase activator)
- HTRF cAMP Assay Kit (e.g., from Cisbio) containing cAMP-d2 and anti-cAMP Cryptate
- Stimulation buffer and Lysis buffer (provided with kit or prepared)
- 384-well white, low-volume microplates

Procedure:

- Cell Seeding: Seed HEK293 cells in a 384-well plate at an optimized density and allow them to adhere overnight.[\[14\]](#)
- Compound Pre-incubation: Remove the culture medium and add 5 μ L of test compound serially diluted in stimulation buffer to the appropriate wells. Incubate for 30 minutes at 37°C.
- Cell Stimulation: Add 5 μ L of forskolin (at a final concentration of $\sim$ 1 μ M) to all wells except the negative control. This stimulates intracellular cAMP production. Incubate for 30 minutes at 37°C.[\[14\]](#)[\[17\]](#)
- Cell Lysis and Reagent Addition: Add 5 μ L of the cAMP-d2 tracer followed by 5 μ L of the anti-cAMP Cryptate antibody, both diluted in the kit's lysis buffer.[\[17\]](#)
- Incubation: Seal the plate and incubate for 1 hour at room temperature, protected from light.[\[17\]](#)
- Data Acquisition: Read the plate on an HTRF-compatible reader, measuring emission at both 620 nm (Cryptate reference) and 665 nm (d2 tracer).[\[16\]](#)[\[18\]](#)
- Data Analysis: Calculate the 665/620 ratio. The signal is inversely proportional to the cAMP concentration.[\[14\]](#) Plot the ratio against the antagonist concentration to determine the IC50 for the inhibition of forskolin-stimulated cAMP production.

Principle: Measuring EPAC-Mediated Rap1 Activation

The direct downstream consequence of EPAC activation is the loading of Rap1 with GTP. A cell-based capture assay can quantify the amount of active, GTP-bound Rap1. This assay functions like an ELISA, using an immobilized GST-fusion of the RalGDS-Rap binding domain (RBD), which specifically binds to Rap1-GTP.[\[10\]](#)[\[19\]](#) The captured Rap1-GTP is then detected using an antibody against Rap1.

Protocol: Cell-Based Rap1 Activation Capture Assay

Materials:

- HEK293 cells stably expressing EPAC1 or EPAC2 and Flag-tagged Rap1.[\[10\]](#)
- Nickel-coated 96-well microplates
- GST-RalGDS-RBD fusion protein
- Forskolin or an EPAC-selective agonist (e.g., 8-pCPT-2'-O-Me-cAMP)
- Lysis Buffer: 50 mM Tris-HCl (pH 7.5), 100 mM NaCl, 10 mM MgCl₂, 1% NP-40, 10% glycerol, protease and phosphatase inhibitors.
- Anti-FLAG primary antibody and HRP-conjugated secondary antibody
- TMB substrate

Procedure:

- Plate Coating: Coat the wells of a nickel-coated 96-well plate with purified GST-RalGDS-RBD protein. Wash and block the wells.
- Cell Culture and Treatment: Seed the engineered HEK293 cells in a separate 24-well plate. The next day, pre-treat the cells with varying concentrations of the benzisoxazole antagonist for 30 minutes.
- Stimulation: Stimulate the cells with an EPAC agonist (e.g., 1 μ M Forskolin) for 10-15 minutes to activate EPAC and produce Rap1-GTP.[\[10\]](#)

- **Cell Lysis:** Immediately place the plate on ice, aspirate the medium, and lyse the cells by adding ice-cold Lysis Buffer.
- **Capture of Active Rap1:** Clarify the lysates by centrifugation. Transfer the supernatants to the prepared GST-RalGDS-RBD coated plate. Incubate for 1 hour at 4°C to allow the capture of Flag-Rap1-GTP.
- **Immunodetection:** Wash the wells extensively. Add anti-FLAG primary antibody and incubate for 1 hour. Wash, then add HRP-conjugated secondary antibody and incubate for another hour.
- **Signal Development:** After a final wash, add TMB substrate and stop the reaction with sulfuric acid.
- **Data Acquisition:** Read the absorbance at 450 nm.
- **Data Analysis:** A decrease in absorbance indicates inhibition of Rap1 activation. Calculate IC50 values from dose-response curves.

Protocol: Downstream Signaling & Selectivity

Principle: Western Blot for CREB Phosphorylation

EPAC signaling can converge on the transcription factor cAMP response element-binding protein (CREB), leading to its phosphorylation at Serine 133 (pCREB).^[20] While PKA is a major activator of CREB, EPAC can also contribute to this process.^[9] Analyzing pCREB levels by Western blot provides a functional readout of the antagonist's impact on a key downstream nuclear event.

Protocol: Western Blot Analysis of Phospho-CREB (Ser133)

Materials:

- Cell line of interest (e.g., SH-SY5Y neuroblastoma cells)
- RIPA lysis buffer with protease and phosphatase inhibitors

- BCA Protein Assay Kit
- SDS-PAGE gels, transfer apparatus, and PVDF membranes
- Blocking Buffer: 5% Bovine Serum Albumin (BSA) in TBST (Tris-Buffered Saline with 0.1% Tween-20).[\[20\]](#)[\[21\]](#)
- Primary Antibodies: Rabbit anti-phospho-CREB (Ser133) and Rabbit anti-total CREB.[\[20\]](#)[\[22\]](#)
- Secondary Antibody: HRP-conjugated anti-rabbit IgG.[\[20\]](#)[\[22\]](#)
- ECL Western Blotting Detection Reagent

Procedure:

- Cell Treatment and Lysis: Plate cells and allow them to adhere. Pre-treat with the benzisoxazole antagonist, then stimulate with forskolin. Wash cells with ice-cold PBS and lyse with RIPA buffer.[\[20\]](#)[\[22\]](#)
- Protein Quantification: Determine the protein concentration of each lysate using the BCA assay.
- SDS-PAGE: Normalize protein amounts (20-30 µg per lane), add Laemmli sample buffer, boil for 5 minutes, and separate the proteins on a 10% or 12% SDS-PAGE gel.[\[20\]](#)
- Protein Transfer: Transfer the separated proteins to a PVDF membrane.[\[20\]](#)[\[22\]](#)
- Blocking: Block the membrane with 5% BSA in TBST for 1 hour at room temperature to prevent non-specific antibody binding.[\[20\]](#)
- Primary Antibody Incubation: Incubate the membrane with the anti-pCREB primary antibody (e.g., 1:1000 dilution in 5% BSA/TBST) overnight at 4°C with gentle agitation.[\[20\]](#)[\[22\]](#)
- Washing and Secondary Antibody: Wash the membrane three times with TBST. Incubate with the HRP-conjugated secondary antibody (e.g., 1:2000-1:5000 dilution) for 1 hour at room temperature.[\[20\]](#)

- Detection: Wash the membrane again three times with TBST. Apply ECL reagent and visualize the chemiluminescent signal using an imaging system.[\[22\]](#)
- Stripping and Re-probing: To normalize for protein loading, the membrane can be stripped and re-probed for total CREB.[\[20\]](#)
- Densitometry: Quantify the band intensities for pCREB and total CREB. Calculate the pCREB/total CREB ratio and express the results as a fold change relative to the stimulated control.[\[20\]](#)

Data Analysis and Interpretation

The primary output for antagonist characterization is the half-maximal inhibitory concentration (IC₅₀). Data should be compiled to compare the potency of different benzisoxazole analogues and their selectivity for EPAC isoforms.

Compound ID	Scaffold	EPAC1 IC50 (μM)	EPAC2 IC50 (μM)	Reference
ESI-09	Isoxazole	10.8	4.4	[3][11]
HJC0726 (22)	Isoxazole	Data not specified	Low micromolar	[7][12]
NY0123 (35)	Isoxazole	Data not specified	Low micromolar	[7][12]
NY0562 (33)	Benzisoxazole	~3.0	1.9	[3]
NY0460 (14)	Isoxazole (modified)	~2.5	3.9	[3]
ESI-05	Diarylsulfone	>25	0.4	[23][24]
HJC0350	Arylsulfonamide	>25	0.3	[24]

Note: The table includes representative isoxazole and benzisoxazole compounds for comparison, along with known selective inhibitors from other scaffolds. Potency can vary based on assay conditions.

Representative Synthesis of a Benzisoxazole-Based Antagonist

The synthesis of 2-(benzo[d]isoxazol-3-yl)-2-oxo-N-phenylacetohydrazonoyl cyanide analogues generally follows a multi-step pathway. A representative scheme involves the reaction of a

substituted benzo[d]isoxazole-3-carbonyl chloride with an appropriate hydrazonoyl cyanide intermediate. The core benzisoxazole heterocycle can be constructed through methods like the cyclization of ortho-hydroxyaryl ketimines.[\[25\]](#)

A detailed, specific synthesis protocol is beyond the scope of this application note but can be found in the cited medicinal chemistry literature.[\[3\]](#)[\[4\]](#)[\[26\]](#)

Conclusion

The development of EPAC antagonists from benzisoxazole scaffolds represents a promising avenue for therapeutic innovation. The systematic application of the described assay cascade—from high-throughput biochemical screening to detailed cellular and downstream pathway analysis—provides a robust framework for identifying and validating potent and selective lead compounds. By understanding the scientific principles behind each protocol, researchers can effectively navigate the complexities of EPAC pharmacology and accelerate the translation of these promising molecules from the bench to potential clinical applications.

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